

1,12-Dodecanediamine analytical method development

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Compound Identification & Safety

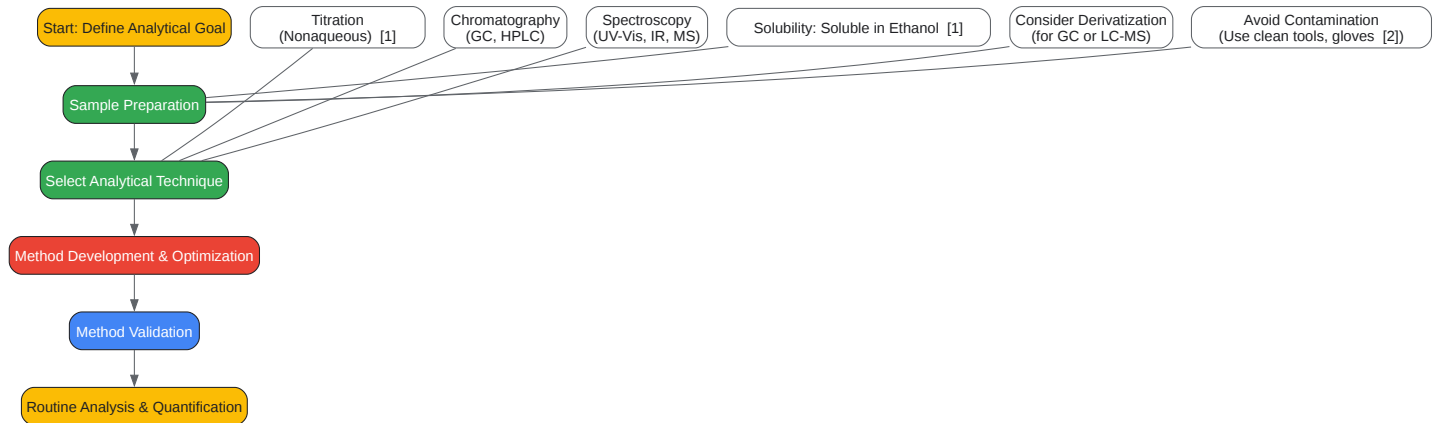
For any analytical work, correct identification and safe handling are paramount. The table below summarizes the core information for **1,12-Dodecanediamine**.

Property	Description
CAS RN	2783-17-7 [1]
Synonyms	1,12-Diaminododecane, Dodecamethylenediamine [1]
Molecular Formula	$C_{12}H_{28}N_2$ [1]
Molecular Weight	200.37 g/mol [1]
Physical Form	White to almost white powder or lump [1]
Melting Point	70 °C [1]
Purity	>98.0% (typical commercial purity) [1]

Property	Description
Hazard Statements	H331: Toxic if inhaled. H302: Harmful if swallowed. H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H400: Very toxic to aquatic life. [1]
Precautionary Measures	Use in well-ventilated area. Wear protective gloves/eye protection. Avoid release to the environment. Store in a cool, dark place, under inert gas. [1]

Analytical Method Development Workflow

Developing an analytical method involves a structured process to define and optimize all parameters. The following diagram outlines the key stages, from sample preparation to final quantification.



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FAQs & Troubleshooting Guide

Here are some common questions and issues that may arise during analysis, with guidance on how to address them.

Question / Issue	Possible Cause & Solution
How is purity typically analyzed?	Purity is commonly assessed by Gas Chromatography (GC) and/or Nonaqueous Titration [1] .

Question / Issue	Possible Cause & Solution
Unexpected peaks in chromatogram.	Sample or solvent contamination. Ensure all glassware and cuvettes are thoroughly cleaned. Handle samples with gloves to avoid fingerprints [2].
Low or fluctuating signal during analysis.	Sample concentration too high (causing light scattering) or instrument instability. Dilute the sample or use a cuvette with a shorter path length. For instruments, ensure the light source has warmed up sufficiently (e.g., 20 mins for halogen lamps) [2].
How can I quantify it in a complex mixture?	Chromatographic separation (HPLC/GC) coupled with Mass Spectrometry (MS) is the standard approach for selective quantification in mixtures. This often requires method development specific to your sample matrix.
Is it compatible with UV-Vis detection?	Its primary amine groups have weak UV absorption. Direct UV-Vis detection may lack sensitivity. Consider derivatization with a UV- or fluorescence-tagging reagent for enhanced detection.

Key Technical Considerations

- **Stability & Storage:** The compound is **air-sensitive** [1]. Always store it under an inert atmosphere (e.g., nitrogen or argon) in a cool, dark place as recommended [1]. This is critical for obtaining reproducible results.
- **Application Context:** Much of the recent scientific literature focuses on its use as a **cationic collector** (e.g., DA122) in the flotation process of lithium spodumene ores, where its interaction with other reagents like sodium oleate is studied [3]. This may provide useful context for certain analytical challenges.

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References

1. 1,12-Diaminododecane 2783-17-7 | TCI AMERICA [tcichemicals.com]

2. UV-Vis Spectroscopy Troubleshooting Made Easy [ossila.com]

3. Impact of cationic reagent structure on the performance ... [sciencedirect.com]

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